

In-Depth Technical Guide: 7-Benzyloxy-4-trifluoromethylcoumarin

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Compound of Interest

Compound Name: 7-Benzyloxy-4-trifluoromethylcoumarin

Cat. No.: B184656

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This guide provides comprehensive technical information on **7-Benzyloxy-4-trifluoromethylcoumarin** (BFC), a key fluorogenic substrate used in drug metabolism and toxicology research. It is intended for researchers, scientists, and professionals in the field of drug development.

Core Compound Information

Chemical Identity and Structure

7-Benzyloxy-4-trifluoromethylcoumarin, commonly abbreviated as BFC, is a synthetic derivative of coumarin. Structurally, it features a benzyloxy group at the 7-position and a trifluoromethyl group at the 4-position of the coumarin core. This substitution pattern is critical for its function as a fluorogenic probe.

- CAS Number: 220001-53-6[1][2][3]
- Synonyms: 7-BFC, BFC[1][3]

The chemical structure is represented by the following identifiers:

- SMILES: FC(F)(F)C1=CC(=O)Oc2cc(OCc3ccccc3)ccc12[4]
- InChI: 1S/C17H11F3O3/c18-17(19,20)14-9-16(21)23-15-8-12(6-7-13(14)15)22-10-11-4-2-1-3-5-11/h1-9H,10H2[1][4]

- InChI Key:WVKLERKKJXUPIK-UHFFFAOYSA-N[1][4]

Physicochemical and Handling Data

BFC is typically supplied as a solid and requires specific storage conditions to maintain its stability. Its solubility is a key consideration for its use in in-vitro assays.

Property	Value	Citations
Molecular Formula	C ₁₇ H ₁₁ F ₃ O ₃	[1][3][4]
Molecular Weight	320.26 g/mol	[3][4]
Appearance	Solid, White to off-white powder	[2][4]
Purity	≥95%, ≥98%, or ≥99% (HPLC)	[1][3][4]
Solubility	DMF: 3 mg/ml; DMSO: 1 mg/ml	[1][2]
Storage Temperature	-20°C	[1][4]
Stability	≥ 4 years when stored at -20°C	[1][2]

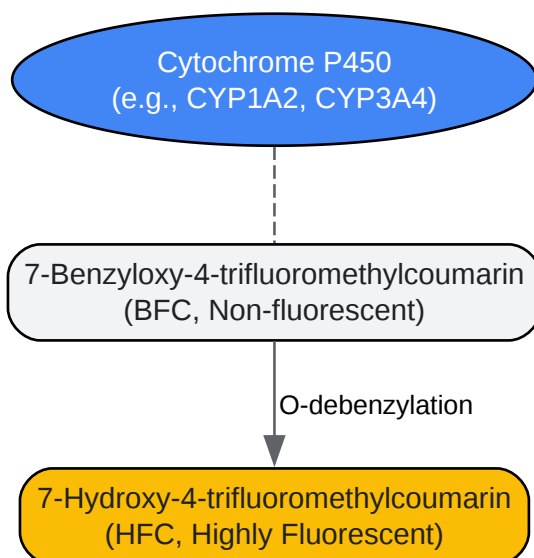
Mechanism of Action and Applications

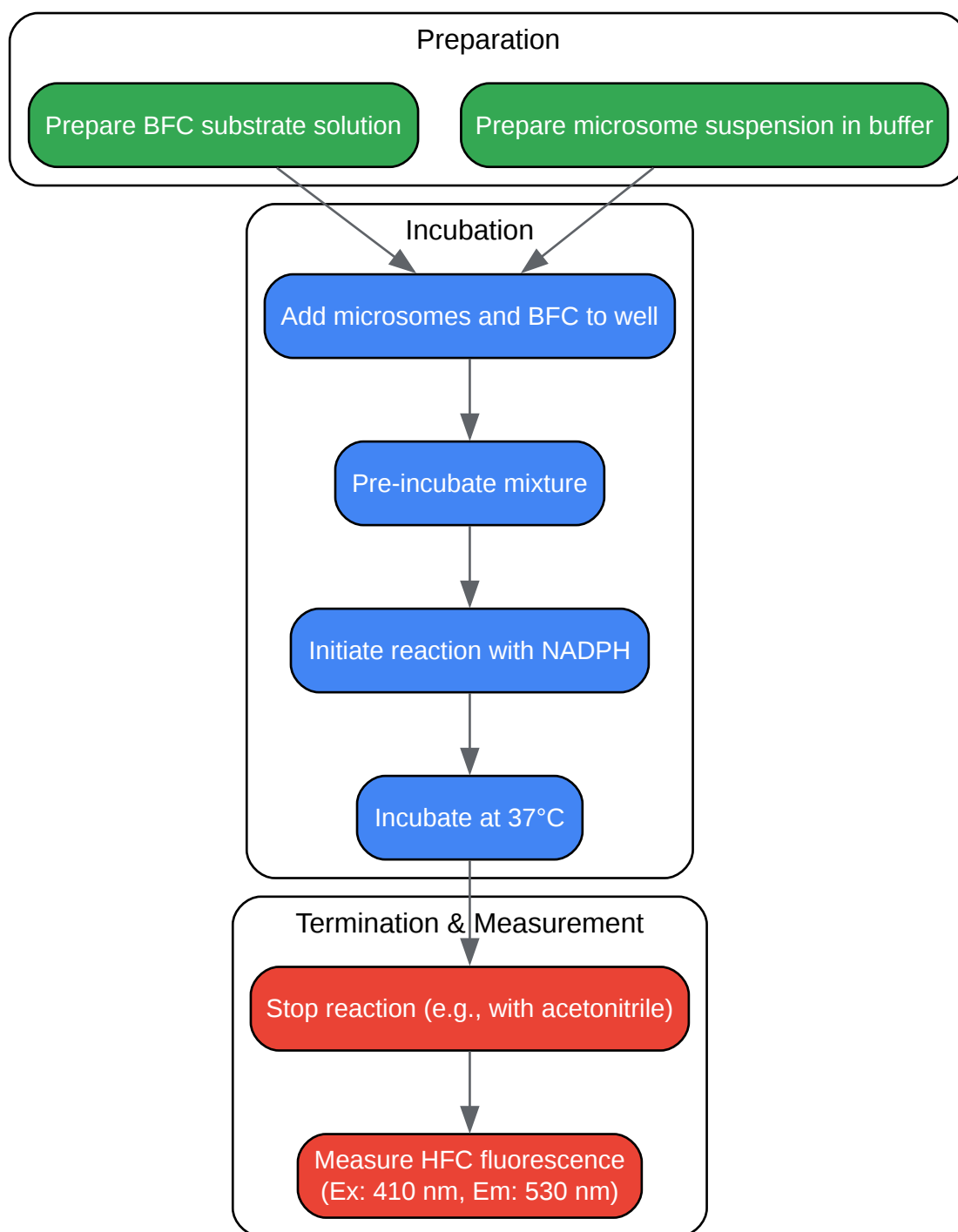
Fluorogenic Substrate for Cytochrome P450 Enzymes

BFC serves as a biomarker and fluorogenic substrate for cytochrome P450 (CYP) enzymes, which are crucial in drug metabolism.[3] The primary application of BFC is in the quantitative measurement of the activity of specific CYP isoforms, particularly CYP1A2 and CYP3A4 in humans.[1][2][5][6][7]

The enzymatic reaction involves the O-debenzylation of BFC by a CYP enzyme. This cleavage reaction releases the benzyl group and produces the highly fluorescent metabolite, 7-hydroxy-4-trifluoromethylcoumarin (HFC). The fluorescence of HFC can then be measured to determine the rate of the enzymatic reaction, which is directly proportional to the CYP enzyme's activity.[1]

Below is a diagram illustrating the enzymatic conversion of BFC to its fluorescent product HFC.





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